

Review and meta-analysis of Fluenetil toxicological data

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Compound of Interest

Compound Name: *Fluenetil*

Cat. No.: *B1672873*

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Fluenetil Toxicology: A Review of Available Data

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Fluenetil is an obsolete acaricide and insecticide for which a comprehensive toxicological profile is not publicly available.^{[1][2]} This guide synthesizes the limited existing data on **Fluenetil**'s toxicity, highlighting significant data gaps. The available information indicates that **Fluenetil** is highly toxic to mammals, but detailed studies on its specific toxicological endpoints are lacking.^{[3][4][5]} This document aims to provide a concise overview for researchers and professionals, emphasizing the need for further investigation if this compound is to be reconsidered for any application.

Chemical and Physical Properties

Property	Value
Chemical Name	2-fluoroethyl [1,1'-biphenyl]-4-ylacetate
CAS Number	4301-50-2
Molecular Formula	C16H15FO2
Molecular Weight	258.29 g/mol
Physical State	Solid
Synonyms	Lambrol, M 2060

Toxicological Data

The publicly available toxicological data for **Flueneitil** is sparse and primarily qualitative. No comprehensive reviews or meta-analyses were found. The existing information focuses on acute toxicity and general hazard classifications.

Acute Toxicity

Flueneitil is classified as highly toxic to mammals. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for **Flueneitil**:

- H300: Fatal if swallowed
- H310: Fatal in contact with skin

Human toxicity excerpts describe **Flueneitil** as "very toxic by inhalation, in contact with skin and if swallowed". Despite these classifications, specific quantitative data such as LD50 (Lethal Dose, 50%) values from standardized studies in rats or rabbits are not readily available in the public domain.

Other Toxicological Endpoints

There is a significant lack of publicly available data on other critical toxicological endpoints for **Flueneitil**, including:

- Genotoxicity: No studies on the potential of **Flueneitil** to cause genetic mutations were found.
- Carcinogenicity: No long-term studies to assess the carcinogenic potential of **Flueneitil** were identified.
- Neurotoxicity: Specific studies on the neurotoxic effects of **Flueneitil** are not available.
- Metabolic Pathways: Information on the absorption, distribution, metabolism, and excretion (ADME) of **Flueneitil** is not publicly documented.

Ecotoxicity

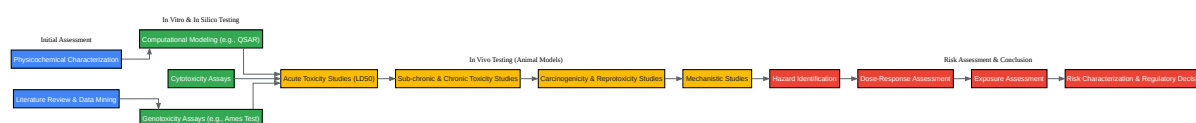
Limited information on the ecotoxicity of **Flueneitil** is available. One source indicates a low acute contact ecotoxicity for bees and low acute ecotoxicity for earthworms. However, this source also explicitly warns that significant data are missing, indicating that a comprehensive environmental risk assessment cannot be performed based on the current publicly available information.

Experimental Protocols

Due to the absence of detailed published studies, specific experimental protocols for the toxicological assessment of **Flueneitil** cannot be provided. For general guidance on toxicological testing methodologies, researchers are referred to established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

Logical Workflow for Toxicological Assessment

The following diagram illustrates a general workflow for the toxicological assessment of a chemical substance, which would be applicable to a thorough investigation of **Flueneitil**.



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Caption: General workflow for toxicological assessment.

Comparison with Alternatives

A direct comparison of **Fluometil**'s toxicological profile with that of alternative acaricides and insecticides is not feasible due to the extensive data gaps for **Fluometil**. Modern pesticides undergo rigorous testing for a wide range of toxicological endpoints before they are approved for use. The lack of such data for **Fluometil** makes it impossible to objectively assess its relative safety.

Conclusion and Recommendations

The available data on **Fluometil** is insufficient to conduct a comprehensive toxicological review or meta-analysis. While it is known to be highly acutely toxic to mammals, the absence of data on genotoxicity, carcinogenicity, neurotoxicity, and metabolic pathways represents a significant knowledge gap. For any future consideration of this compound, a complete battery of toxicological tests according to current international guidelines would be required. Researchers and drug development professionals should exercise extreme caution and assume high toxicity when handling **Fluometil**. The lack of data underscores the importance of thorough

toxicological evaluation for all chemical compounds, particularly those with potential for human and environmental exposure.

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References

- 1. co.monmouth.nj.us [co.monmouth.nj.us]
- 2. Fluenetil (Ref: M 2060) [sitem.herts.ac.uk]
- 3. Fluenetil | C16H15FO2 | CID 20288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. FLUENETIL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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